

Long-term stability and storage conditions for "Benzene, propoxy-"

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Compound of Interest

Compound Name: Benzene, propoxy-

Cat. No.: B152792

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Technical Support Center: Propoxybenzene (Phenyl Propyl Ether)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term stability and storage of Propoxybenzene (CAS No. 622-85-5).

Frequently Asked Questions (FAQs)

Q1: What are the ideal long-term storage conditions for Propoxybenzene?

A1: For optimal long-term stability, Propoxybenzene should be stored in a cool, dry, and dark place.^[1] It is recommended to keep the container tightly closed and refrigerated (2-8°C).^{[2][3]} To prevent oxidation, storage under an inert atmosphere (e.g., nitrogen or argon) is also advised.^[2]

Q2: What is the expected shelf life of Propoxybenzene under optimal conditions?

A2: When stored properly, Propoxybenzene is expected to have a shelf life of greater than two years.^[1] However, it is crucial to monitor the purity of the substance periodically, especially if it is being used in sensitive applications.

Q3: What are the potential signs of degradation in Propoxybenzene?

A3: Degradation of Propoxybenzene may be indicated by a change in color from colorless to a yellowish hue, the development of a pungent odor, or the appearance of particulates in the liquid.[2] For quantitative assessment, analytical techniques such as GC-MS or NMR are necessary to identify and quantify degradation products.

Q4: What are the primary degradation pathways for Propoxybenzene?

A4: The most probable degradation pathway for Propoxybenzene, like other aryl ethers, involves the cleavage of the ether linkage (C-O bond). This can be initiated by factors such as heat, light (photolysis), or the presence of acidic or oxidizing impurities.[4] This cleavage can lead to the formation of phenol and various propyl-containing byproducts.

Q5: Is Propoxybenzene sensitive to air or moisture?

A5: Yes, Propoxybenzene is noted to be air-sensitive.[2] Prolonged exposure to air can lead to oxidation. While specific data on its hygroscopicity is limited, it is good practice to store it in a dry environment to prevent potential hydrolysis or other moisture-mediated degradation.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Unexpected experimental results or decreased product yield.	Degradation of Propoxybenzene.	1. Verify the purity of the Propoxybenzene using a suitable analytical method (e.g., GC-MS). 2. If impurities are detected, consider purifying the solvent (e.g., by distillation) or using a fresh, unopened bottle. 3. Review storage conditions to ensure they align with the recommendations (cool, dry, dark, inert atmosphere).
Visible color change or formation of precipitates in the Propoxybenzene container.	Oxidation or contamination.	1. Do not use the product. 2. Dispose of the degraded material according to your institution's safety guidelines. 3. Obtain a new, certified pure sample of Propoxybenzene.
Inconsistent results between different batches of Propoxybenzene.	Variation in purity between batches or improper storage of one of the batches.	1. Analyze the purity of each batch using a validated analytical method. 2. If purity differences are confirmed, use a single, high-purity batch for the entire experiment series. 3. Ensure all batches are stored under identical, optimal conditions.

Stability Data

While specific long-term stability data for Propoxybenzene is not readily available in the public domain, the following table provides a representative example based on the principles of accelerated stability testing for similar aromatic ethers. These values are illustrative and should be confirmed by experimental analysis.

Storage Condition	Time	Parameter	Specification	Expected Purity (%)
25°C / 60% RH	0 Months	Purity (GC)	≥ 99.0%	99.8
6 Months	99.5			
12 Months	99.1			
24 Months	98.5			
40°C / 75% RH	0 Months	Purity (GC)	≥ 99.0%	99.8
(Accelerated)	3 Months	99.2		
6 Months	98.7			
2-8°C	0 Months	Purity (GC)	≥ 99.0%	99.8
(Recommended)	12 Months	99.7		
24 Months	99.6			

Experimental Protocols

Protocol 1: Determination of Propoxybenzene Purity and Identification of Degradation Products by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the purity of a Propoxybenzene sample and identify potential volatile and semi-volatile degradation products.

Methodology:

- Sample Preparation:
 - Prepare a 1 mg/mL solution of the Propoxybenzene sample in a high-purity solvent such as dichloromethane or hexane.
 - If an internal standard is used for quantification, add it to the sample solution at a known concentration.

- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 7890B GC or equivalent.
 - Mass Spectrometer: Agilent 5977A MSD or equivalent.
 - Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent non-polar capillary column.
 - Inlet: Split/splitless injector at 250°C with a split ratio of 50:1.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp: 10°C/min to 250°C.
 - Hold at 250°C for 5 minutes.
 - Mass Spectrometer Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Scan Range: m/z 35-350.
- Data Analysis:
 - Identify the Propoxybenzene peak based on its retention time and mass spectrum.
 - Calculate the purity of the sample by determining the area percentage of the Propoxybenzene peak relative to the total area of all peaks in the chromatogram.

- Identify any impurity peaks by comparing their mass spectra to a library (e.g., NIST). Common degradation products to look for include phenol and propyl-containing compounds.

Protocol 2: Structural Elucidation of Degradation Products by Nuclear Magnetic Resonance (NMR) Spectroscopy

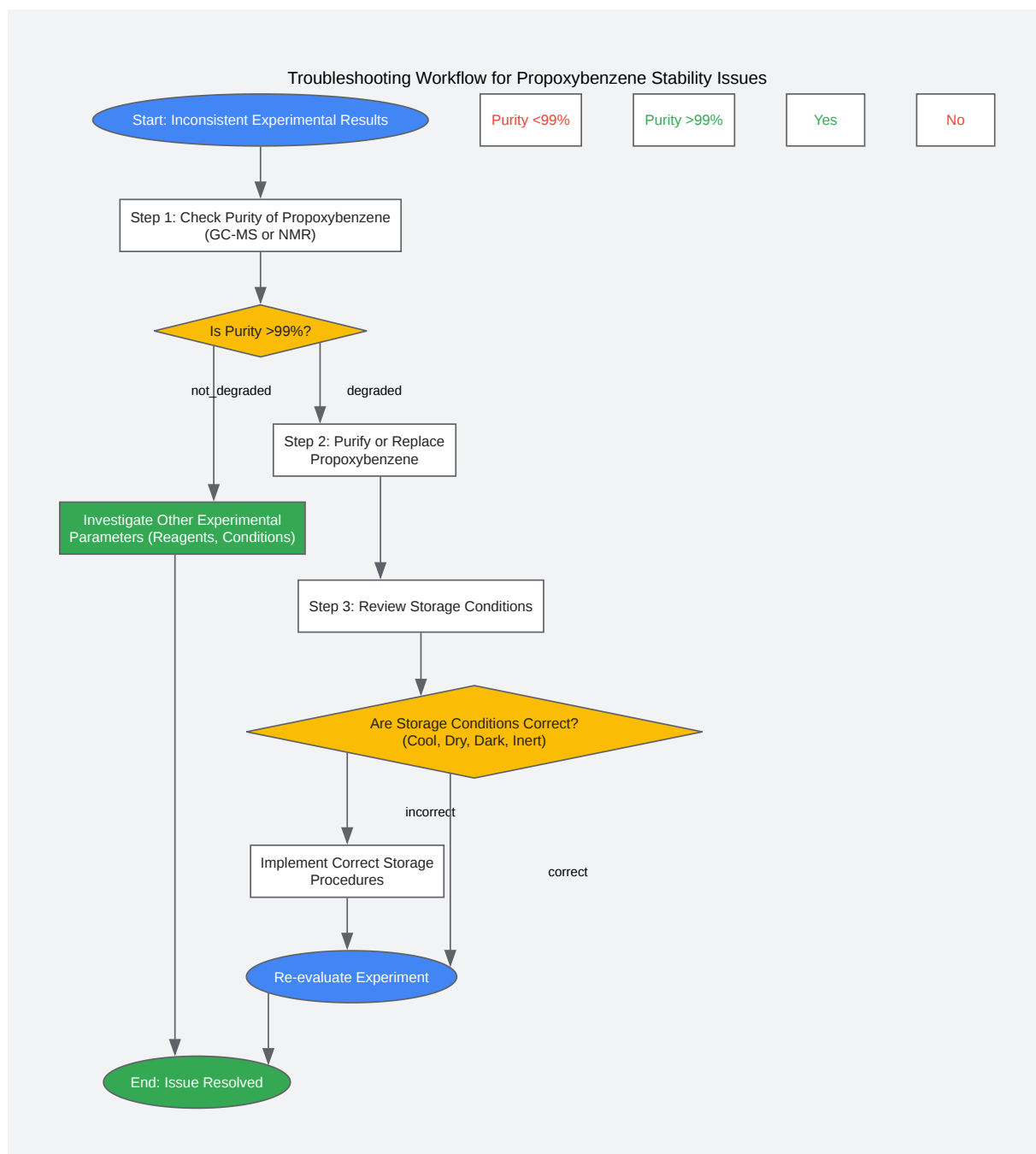
Objective: To structurally characterize non-volatile degradation products of Propoxybenzene.

Methodology:

- Sample Preparation:
 - If degradation is suspected, a forced degradation study can be performed by exposing a sample of Propoxybenzene to stress conditions (e.g., heating at 60°C for 1 week, exposure to UV light).
 - Dissolve approximately 10-20 mg of the (potentially degraded) Propoxybenzene sample in 0.6 mL of a deuterated solvent (e.g., CDCl₃).
 - Add a small amount of tetramethylsilane (TMS) as an internal standard.
- NMR Spectroscopy:
 - Instrument: Bruker Avance III 400 MHz spectrometer or equivalent.
 - ¹H NMR:
 - Acquire a standard proton NMR spectrum.
 - Observe for new signals that do not correspond to Propoxybenzene. The appearance of signals in the aromatic region (around 6.8-7.3 ppm) may indicate the formation of phenol. Changes in the aliphatic region (around 1.0-4.0 ppm) could suggest modifications to the propyl group.
 - ¹³C NMR:

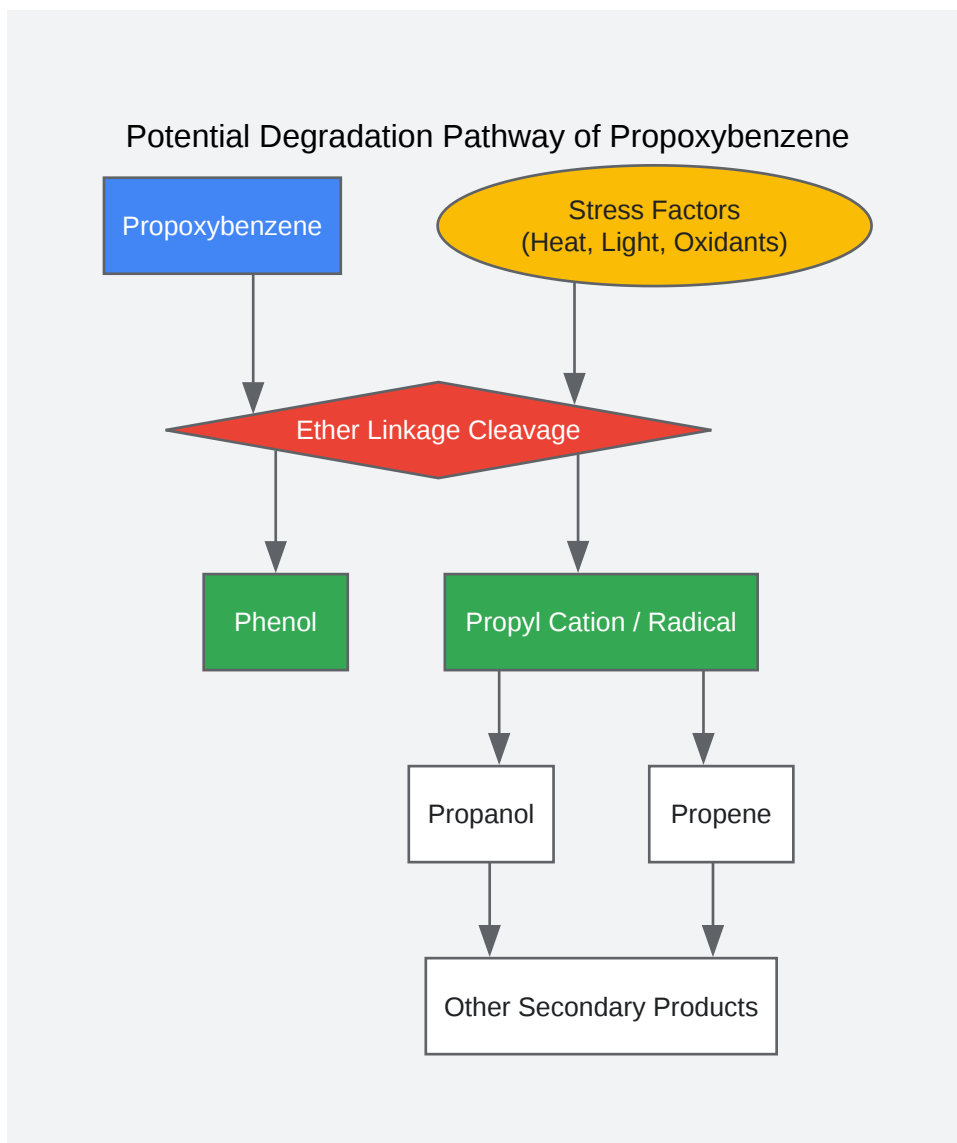
- Acquire a proton-decoupled carbon-13 NMR spectrum.
- Compare the spectrum to that of pure Propoxybenzene to identify new carbon signals, which would indicate the presence of degradation products.
- 2D NMR (COSY, HSQC):
 - If significant degradation is observed, 2D NMR experiments can be performed to establish connectivity between protons and carbons in the degradation products, aiding in their structural elucidation.
- Data Analysis:
 - Process the NMR spectra using appropriate software (e.g., MestReNova, TopSpin).
 - Compare the chemical shifts and coupling constants of the observed signals with known values for suspected degradation products.

Visualizations



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Caption: Troubleshooting workflow for stability issues.



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